

# Strategic Sourcing and Quality Assurance of 2-Chloroethanol (Ethylene Chlorohydrin)

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## Compound of Interest

Compound Name: 2-Chloroethanol

CAS No.: 59826-67-4

Cat. No.: B7761273

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Content Type: Technical Whitepaper Audience: Senior Researchers, Process Chemists, and CMC (Chemistry, Manufacturing, and Controls) Leads.

## Executive Summary: The Bifunctional Paradox

**2-Chloroethanol** (2-CE), also known as Ethylene Chlorohydrin, occupies a unique niche in pharmaceutical chemistry.<sup>[1][2]</sup> Its structure (

) offers dual reactivity: nucleophilic substitution via the chloride and esterification/oxidation via the hydroxyl group. While it remains a critical building block for synthesizing local anesthetics (e.g., Procaine), biocides, and plasticizers, its commercial handling is governed by its extreme toxicity and regulatory classification as a potential precursor to Ethylene Oxide (EtO).

For drug development professionals, 2-CE presents two distinct challenges:

- **Sourcing High-Purity Reagent:** Ensuring synthesis-grade material does not introduce downstream genotoxic impurities.

- Residual Analysis: Accurately quantifying 2-CE as a toxic residue in medical devices or drugs sterilized with EtO.

This guide standardizes the selection, analysis, and handling of 2-CE to ensure scientific integrity and regulatory compliance.

## Commercial Availability & Purity Grades

Unlike common solvents, 2-CE is not available in a wide spectrum of "off-the-shelf" grades due to its hazardous nature. Commercial supply is generally bifurcated into Synthesis Grades (for reaction inputs) and Analytical Standards (for residue quantification).

### Table 1: Commercial Grade Specifications and Applications

Grade Classification	Typical Assay	Key Impurities Controlled	Primary Application	Packaging Constraints
Synthesis Grade	≥ 99.0%	Water (<0.2%), Ethylene Glycol, 1,2-Dichloroethane	API Synthesis (e.g., Procaine), Dye manufacturing	Glass/Stainless Steel (Hydrolysis risk in plastic)
Analytical Standard	≥ 99.5%	Ethylene Oxide (<1 ppm), Trace Metals	GC Calibration, Method Validation (ICH Q3C)	Ampules (1 mL - 5 mL) under Argon
Certified Reference Material (CRM)	99.9% (Traceable)	Isotopic Purity (if labeled), Uncertainty defined	GMP Release Testing, Forensic Analysis	Sealed Ampules, Cold Chain
Deuterated (Internal Std)	> 98 atom% D	2-Chloroethanol- d4	MS Quantification (Isotope Dilution)	Amber Glass, Hygroscopic protection

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*Critical Insight: "Technical Grade" (<98%) is rarely suitable for pharma applications due to the presence of 1,2-dichloroethane, a Class 1 solvent (ICH Q3C) with a limit of 5 ppm. Using low-grade 2-CE can inadvertently fail a drug product for residual solvents.*

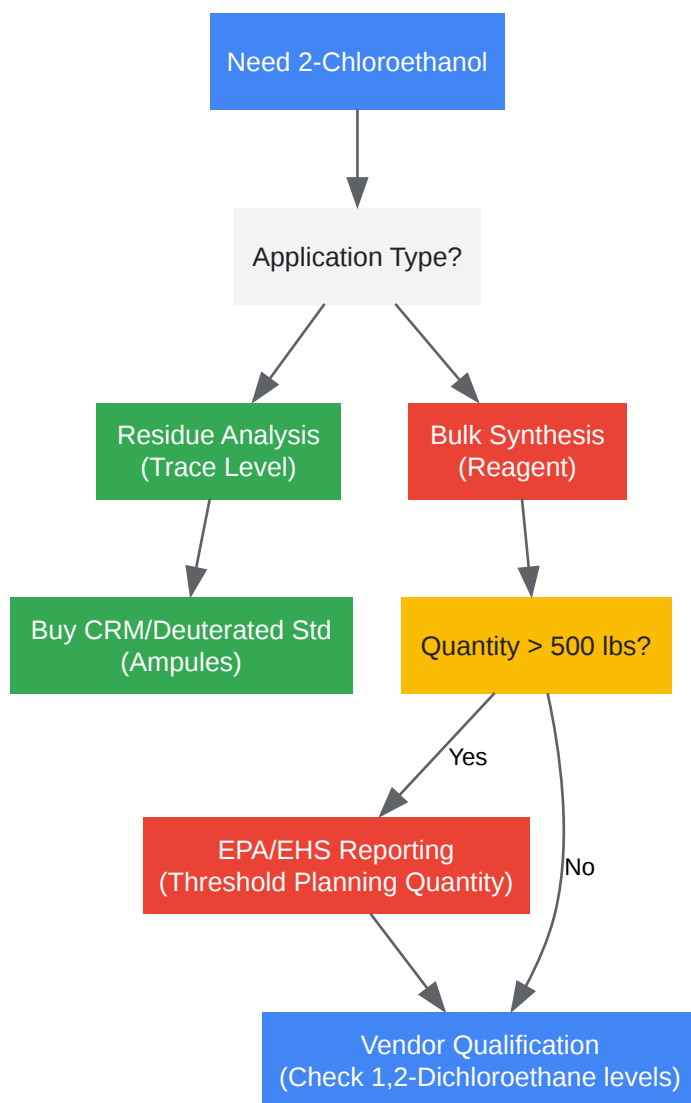
## Regulatory & Safety Landscape (E-E-A-T)

2-CE is classified as an Extremely Hazardous Substance (EHS) in the US and a Substance of Very High Concern (SVHC) contextually in the EU.

- OSHA PEL: 5 ppm (Skin absorption is a major vector).
- NIOSH REL: Ceiling 1 ppm (3 mg/m<sup>3</sup>).<sup>[3][4]</sup>
- EU MRL Definition: In food and pharma safety, "Ethylene Oxide" residues are often defined as the sum of EtO and 2-CE expressed as EtO equivalents.

## Procurement Logic Tree

Purchasing 2-CE requires navigating a "Compliance-First" workflow.



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Figure 1: Decision logic for sourcing **2-Chloroethanol**, highlighting the regulatory threshold (TPQ) of 500 lbs under US SARA Title III.

## Technical Protocol: Quality Assurance & Analysis

Because 2-CE is polar and volatile, Gas Chromatography (GC) is the gold standard for purity assessment.

### Method: GC-FID for Purity/Impurity Profiling

Objective: Quantify 2-CE purity and detect common hydrolysis degradants (Ethylene Glycol).

## 1. Chromatographic Conditions

- System: GC with Flame Ionization Detector (FID) or Mass Spectrometer (MS).
- Column: Polyethylene Glycol (PEG) / Wax Phase (e.g., DB-WAX or ZB-WAX).
  - Causality: A non-polar column (like DB-5) results in severe peak tailing due to the hydroxyl group on 2-CE. A polar WAX column ensures sharp peak symmetry and separation from water.
- Carrier Gas: Helium (1.2 mL/min, constant flow).[5]
- Oven Program: 40°C (hold 2 min) → 10°C/min → 220°C (hold 5 min).
- Injection: Split Mode (50:1) to prevent column overload.

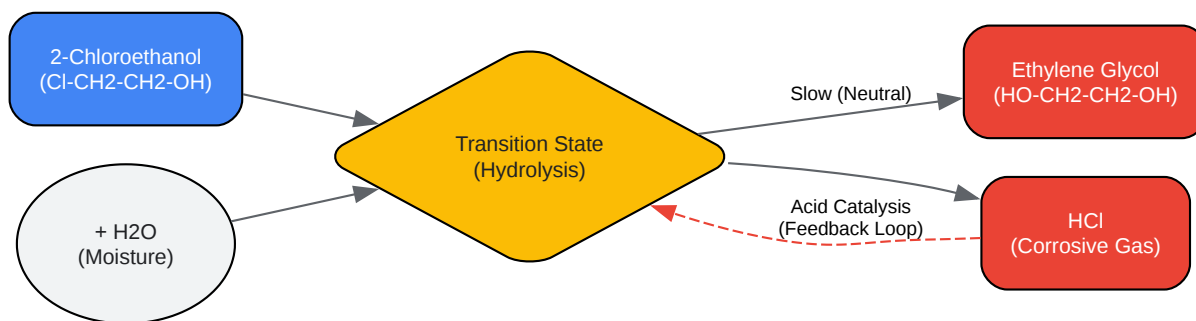
## 2. Self-Validating Sample Preparation

To ensure data trustworthiness, use an Internal Standard (IS) to correct for injection volume errors and matrix effects.

- Internal Standard: 1-Butanol or 3-Chloro-1-propanol (structurally similar but chromatographically distinct).
- Protocol:
  - Weigh 100 mg of 2-CE sample into a 20 mL volumetric flask.
  - Add 10 mg of Internal Standard.
  - Dilute to volume with Acetonitrile (Avoid Methanol, as it can react with trace acid to form esters).
  - Calculate Purity ( ) using the response factor method:

## Stability & Degradation Mechanism[4]

**2-Chloroethanol** is thermodynamically unstable in the presence of water and heat. It undergoes hydrolysis to form Ethylene Glycol and Hydrochloric Acid. This reaction is autocatalytic: the generated HCl lowers the pH, which can accelerate further degradation or induce polymerization.



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Figure 2: Hydrolysis pathway of **2-Chloroethanol**. The formation of HCl creates an autocatalytic loop, necessitating dry storage conditions.

## Storage Protocol

- Container: Glass or Teflon-lined containers. Avoid standard steel if moisture is suspected (corrosion risk).
- Environment: Store under inert atmosphere (Argon/Nitrogen) to prevent moisture ingress.
- Stabilizers: Some industrial grades utilize trace buffers (e.g., Calcium Carbonate) to neutralize nascent HCl, though this is unacceptable for analytical grades.

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 34, **2-Chloroethanol**. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Chemical Sampling Information: Ethylene Chlorohydrin. [\[Link\]](#)

- European Food Safety Authority (EFSA). Review on the toxicity of **2-chloroethanol** in the context of ethylene oxide residues. [[Link](#)]
- Agilent Technologies. Analysis of Ethylene Oxide and **2-Chloroethanol** by GC/MS/MS (Application Note). [[Link](#)]

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## Sources

- 1. 2-クロロエタノール 99% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. 2-chloroethanol-Wuxi Ginkgo Plastic Industry Co.,Ltd [[chlorohydrin.com](https://chlorohydrin.com)]
- 3. ETHYLENE CHLOROHYDRIN (2-CHLOROETHANOL) | Occupational Safety and Health Administration [[osha.gov](https://osha.gov)]
- 4. 2-Chloroethanol - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 5. [fssai.gov.in](https://fssai.gov.in) [[fssai.gov.in](https://fssai.gov.in)]
- To cite this document: BenchChem. [Strategic Sourcing and Quality Assurance of 2-Chloroethanol (Ethylene Chlorohydrin)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7761273/docs#strategic-sourcing-and-quality-assurance-of-2-chloroethanol-ethylene-chlorohydrin>]

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